

Personal protective equipment for handling Z-YVAD-pNA

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Essential Safety and Handling Guide for Z-YVAD-pNA

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling the caspase-1 substrate, **Z-YVAD-pNA** (N-benzyloxycarbonyl-L-tyrosyl-L-valyl-L-alanyl-N-(4-nitrophenyl)-L-asparagine), also referred to as Ac-YVAD-pNA. Adherence to these procedural steps is critical for minimizing risks and ensuring proper disposal.

Personal Protective Equipment (PPE)

When handling **Z-YVAD-pNA**, a comprehensive approach to personal protection is necessary to prevent contact, inhalation, and ingestion. The following personal protective equipment is required:

- Eye and Face Protection: Chemical safety goggles are mandatory to protect against potential splashes. A face shield should also be worn if there is a significant risk of splashing.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required. It is
 advisable to wear two pairs of gloves (double-gloving), especially when handling the solid
 compound or concentrated solutions. Gloves should be inspected before use and changed
 immediately if contaminated.



- Body Protection: A standard laboratory coat is required. For procedures with a higher risk of contamination, a chemical-resistant apron or coveralls should be worn over the lab coat.
- Respiratory Protection: While not typically required for handling small quantities in a wellventilated area, a NIOSH-approved respirator may be necessary if there is a risk of generating dust or aerosols.

Quantitative Safety Data

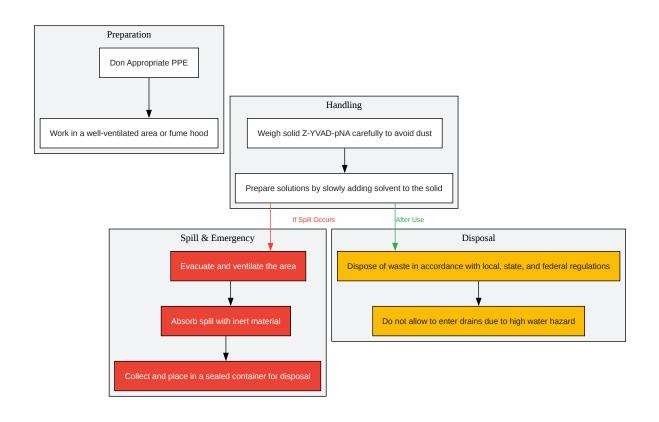
The following table summarizes key quantitative safety information for Ac-YVAD-pNA, a compound chemically analogous to **Z-YVAD-pNA**.

Property	Value	Source
Storage Class	11 - Combustible Solids	[1]
Water Hazard Class (WGK)	3 (Highly hazardous to water)	[1]
Storage Temperature	-20°C	[1]

Safe Handling and Operational Plan

A systematic approach to handling **Z-YVAD-pNA** from receipt to disposal is crucial for laboratory safety.





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Safe handling workflow for **Z-YVAD-pNA**.

Disposal Plan



Due to its classification as highly hazardous to water (WGK 3), extreme care must be taken in the disposal of **Z-YVAD-pNA** and any materials contaminated with it.[1]

- Solid Waste: Unused Z-YVAD-pNA and any contaminated disposable lab supplies (e.g., pipette tips, gloves, weighing paper) should be collected in a clearly labeled, sealed container for hazardous waste.
- Liquid Waste: Solutions containing Z-YVAD-pNA should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Environmental Precaution: Under no circumstances should Z-YVAD-pNA or its solutions be disposed of down the drain.

All waste must be disposed of through a licensed hazardous waste disposal company, following all applicable local, state, and federal regulations.

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